

molecular weight and formula of 3,8-Dinitro-6-phenylphenanthridine

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Compound of Interest

Compound Name: 3,8-Dinitro-6-phenylphenanthridine

Cat. No.: B017715

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An In-depth Technical Guide to 3,8-Dinitro-6-phenylphenanthridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **3,8-Dinitro-6-phenylphenanthridine**, a key intermediate in the synthesis of various biologically active compounds. This document details its molecular characteristics and outlines the established synthetic pathway, offering valuable information for researchers in organic synthesis, medicinal chemistry, and drug development.

Core Molecular Data

3,8-Dinitro-6-phenylphenanthridine is a derivatized phenanthridine notable as a precursor in multi-step organic syntheses.^[1] Its fundamental properties are summarized below.

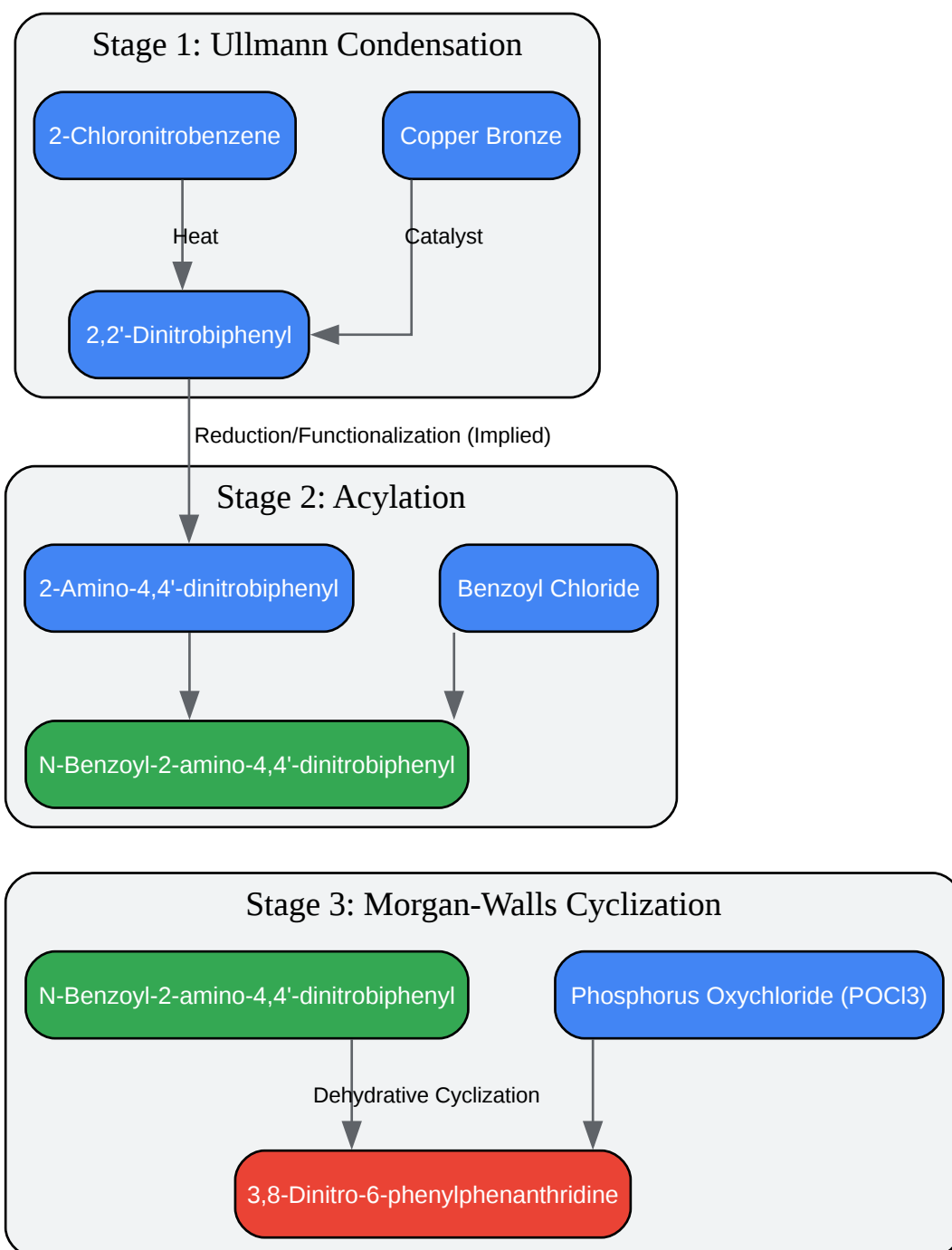
| Property | Value | Reference |
|---------------------|---|-----------|
| Chemical Formula | C ₁₉ H ₁₁ N ₃ O ₄ | [1][2] |
| Molecular Weight | 345.31 g/mol | [1] |
| 345.314 g/mol | [2] | |
| 345.3 g/mol | [3] | |
| CAS Number | 82921-86-6 | [1][2] |
| Appearance | Derivatized phenanthridine | [1] |
| Primary Application | Intermediate in organic synthesis | [2] |

Synthetic Pathway Overview

The synthesis of **3,8-Dinitro-6-phenylphenanthridine** is a critical step in the production of 3,8-Diamino-6-phenylphenanthridine, a precursor to fluorescent DNA intercalating agents like ethidium bromide. The overall synthetic route is a well-established multi-step process.[4]

The synthesis is strategically divided into three main stages:

- Ullmann Condensation: Formation of a dinitrobiphenyl backbone.
- Acylation: Synthesis of an N-benzoyl intermediate.
- Morgan-Walls Cyclization: Dehydrative cyclization to yield the final **3,8-Dinitro-6-phenylphenanthridine**. [4]



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Synthetic pathway for **3,8-Dinitro-6-phenylphenanthridine**.

Experimental Protocols

The following sections provide a detailed exposition of each major step in the synthetic pathway.

Stage 1: Ullmann Condensation for Dinitrobiphenyl Synthesis

The initial step involves the formation of a dinitrobiphenyl compound, which serves as the foundational backbone. A representative procedure for a similar Ullmann reaction to produce 2,2'-dinitrobiphenyl involves heating o-chloronitrobenzene with copper bronze. The product is then typically purified by recrystallization from ethanol.

Stage 2: Acylation to Form N-Benzoyl Intermediate

Following the creation of the dinitrobiphenyl backbone and subsequent functionalization to 2-Amino-4,4'-dinitrobiphenyl, an acylation reaction is performed. This step involves reacting the amino group with benzoyl chloride to form the amide, N-Benzoyl-2-amino-4,4'-dinitrobiphenyl. This intermediate is crucial for the subsequent cyclization step.

Stage 3: Morgan-Walls Cyclization

The final step is the intramolecular cyclization of N-Benzoyl-2-amino-4,4'-dinitrobiphenyl to yield **3,8-Dinitro-6-phenylphenanthridine**. This reaction is a type of dehydrative cyclization known as the Morgan-Walls reaction. A common reagent used for such dehydrative cyclizations in the synthesis of phenanthridines is phosphorus oxychloride (POCl_3). The reaction typically involves heating the N-benzoyl intermediate with phosphorus oxychloride, which acts as both a dehydrating and cyclizing agent.

Biological Activity

Currently, there is limited direct research on the specific biological activities or signaling pathway interactions of **3,8-Dinitro-6-phenylphenanthridine** itself. Its primary significance in the scientific literature is as a chemical intermediate. The resulting product of its reduction, 3,8-Diamino-6-phenylphenanthridine, is the core structure of well-known DNA intercalating agents, which are widely used as fluorescent stains for nucleic acids in molecular biology.^[4] The biological properties of these downstream compounds are extensively studied.

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